

An In-depth Technical Guide to CAS Number 72200-76-1 (Trizma® Maleate)

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Compound of Interest

Compound Name: *TRIS maleate*

Cat. No.: *B8112308*

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Introduction

Trizma® maleate, identified by CAS number 72200-76-1, is a salt formed between tris(hydroxymethyl)aminomethane (Tris) and maleic acid. It is widely utilized in biochemical and molecular biology research as a buffering agent. This technical guide provides a comprehensive overview of the physicochemical properties, toxicological data, and key applications of Trizma® maleate, including detailed experimental protocols and an examination of its role in cellular signaling.

Physicochemical Properties

Trizma® maleate is a white crystalline powder that is soluble in water.^[1] Key physicochemical data are summarized in the table below for easy reference.

Property	Value	References
CAS Number	72200-76-1	
Synonyms	Tris maleate, Tris(hydroxymethyl)aminomethane maleate, Trizma® maleate salt, Tromethamine maleate	
Molecular Formula	C ₈ H ₁₅ NO ₇	[2]
Molecular Weight	237.21 g/mol	
Appearance	White crystalline powder	[1]
Melting Point	104 - 106 °C	[1]
Solubility	500 mg/mL in water	
pH	Not available	
pKa	Not available	

Toxicological and Safety Data

Trizma® maleate is intended for laboratory research use and should be handled with appropriate safety precautions.[1][2] The available toxicological and safety information is summarized below.

Parameter	Data	References
Acute Toxicity	No data available for Trizma® maleate. For Tris base: LD50 Oral - Rat - 5900 mg/kg.	[3]
Skin Corrosion/Irritation	May cause skin irritation.	[4]
Serious Eye Damage/Irritation	May cause serious eye irritation.	[4]
Respiratory or Skin Sensitization	No data available.	[5]
Germ Cell Mutagenicity	No data available.	[5]
Carcinogenicity	Not classified as a carcinogen.	[5]
Reproductive Toxicity	No data available.	[5]
Personal Protective Equipment (PPE)	Eyeshields, gloves, type N95 (US) dust mask.	
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.	[1][3]

Biological Activity and Signaling Pathways

While Trizma® maleate itself has not been extensively studied for direct biological activity beyond its buffering capacity, its core component, tris(hydroxymethyl)aminomethane (Tris), has been shown to influence intracellular signaling, particularly calcium (Ca^{2+}) pathways.

Modulation of Intracellular Calcium Signaling

Research has indicated that Tris buffer can impact cytosolic calcium levels. This interaction is crucial as calcium is a ubiquitous second messenger involved in a myriad of cellular processes, including proliferation, differentiation, and apoptosis.

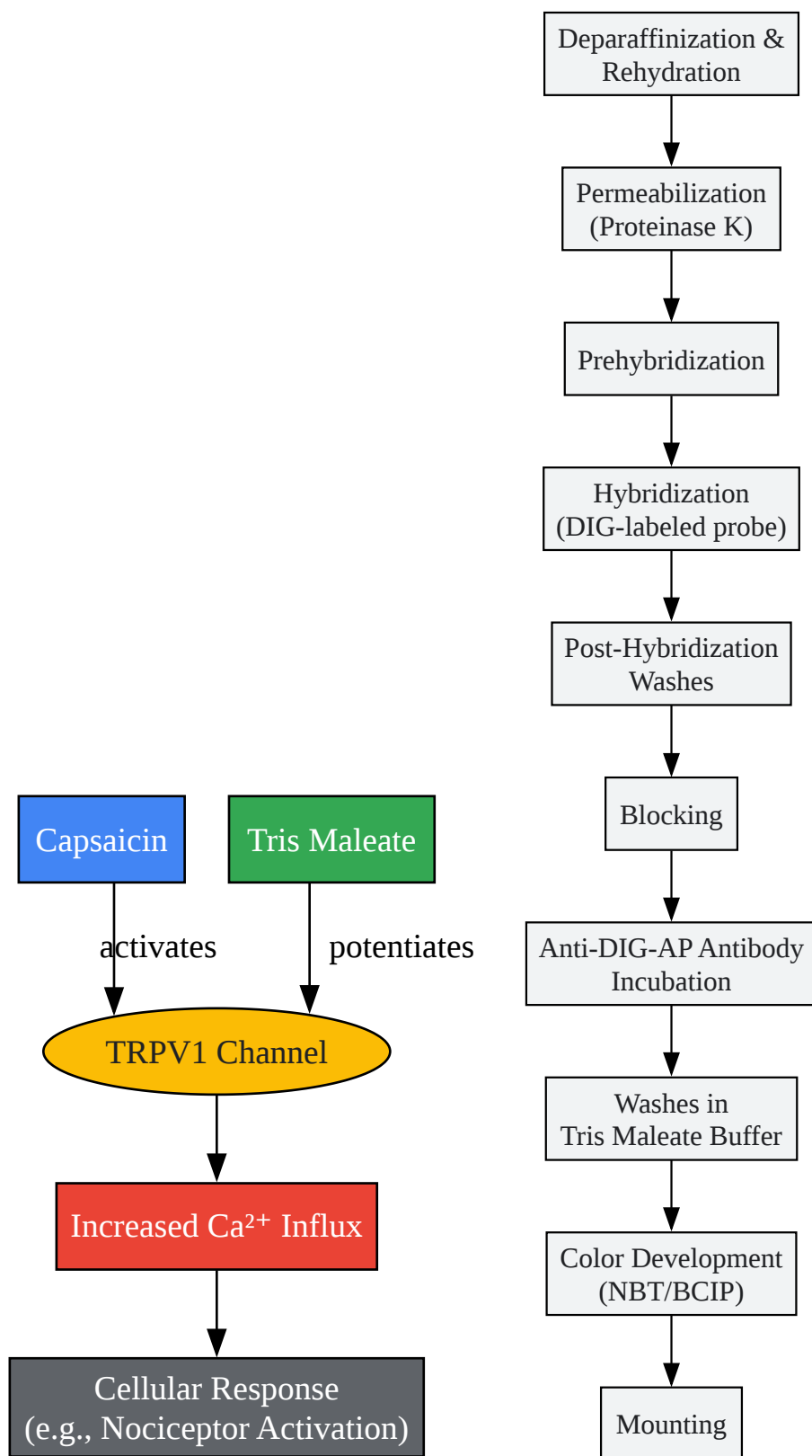
Two key interactions have been reported:

- **Inhibition of Calcium Uptake:** In vascular smooth muscle cells, Tris has been demonstrated to inhibit the uptake of Ca^{2+} . This effect can alter cellular responses to stimuli that rely on calcium influx.
- **Enhancement of TRPV1-mediated Calcium Influx:** Tris has been shown to enhance capsaicin-induced intracellular Ca^{2+} influx through the Transient Receptor Potential Vanilloid 1 (TRPV1) channel. This suggests a potential role in modulating sensory neuron activation and pain perception.

The following diagram illustrates the experimental workflow to investigate the effect of Tris on capsaicin-induced calcium influx via the TRPV1 channel.

Workflow for TRPV1 Calcium Influx Assay

The signaling pathway below depicts the potentiation of capsaicin-induced calcium influx by Tris through the TRPV1 channel.



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